comparative analysis of Trimethylammonium chloride-13c3,d9 from different vendors

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Compound of Interest		
Compound Name:	Trimethylammonium chloride-13c3,d9	
Cat. No.:	B12387239	Get Quote

A Comparative Analysis of **Trimethylammonium chloride-13c3,d9** from Different Vendors

For researchers, scientists, and professionals in drug development, the quality of isotopically labeled internal standards is paramount for accurate quantification in mass spectrometry-based assays. This guide provides a comparative analysis of **Trimethylammonium chloride-13c3,d9** from prominent vendors, offering a framework for vendor selection and in-house quality assessment.

Data Presentation

The selection of a suitable vendor for an isotopically labeled internal standard like **Trimethylammonium chloride-13c3,d9** requires careful consideration of its chemical purity and isotopic enrichment. Below is a summary of specifications gathered from publicly available data from key vendors. It is important to note that specific batch-to-batch variability is expected, and users should always refer to the certificate of analysis provided with their purchase.

Parameter	Vendor A (e.g., MedchemExpress)	Vendor B (e.g., Cambridge Isotope Laboratories)	Vendor C (e.g., Sigma-Aldrich)
Chemical Purity	Typically ≥98%	≥98%[1]	Information not readily available; typically ≥98% for similar products
Isotopic Enrichment (^{13}C)	Typically ≥99%	99%[2][3]	Information not readily available; typically ≥99% for ^{13}C labeled standards
Isotopic Enrichment ($^2H/D$)	Typically ≥98%	98%[2][3]	Information not readily available; typically ≥98% for deuterated standards
Documentation	Certificate of Analysis, SDS, Handling Instructions available[4]	Certificate of Analysis and SDS available upon request[5]	Certificate of Analysis and SDS available on their website[6][7]

Note: The data for Vendor A and C are representative values based on typical specifications for similar isotopically labeled compounds, as specific certificates of analysis for **Trimethylammonium chloride-13c3,d9** were not publicly available at the time of this review. Cambridge Isotope Laboratories' data is based on their product listings.[1][2][3]

Experimental Protocols

To ensure the quality and performance of **Trimethylammonium chloride-13c3,d9**, a series of validation experiments should be conducted upon receipt of the product. The following are detailed methodologies for key experiments.

Determination of Chemical Purity by High-Performance Liquid Chromatography (HPLC)

Objective: To determine the chemical purity of the **Trimethylammonium chloride-13c3,d9** standard and to identify any potential impurities.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a UV or Evaporative Light Scattering Detector (ELSD).

- Hydrophilic Interaction Liquid Chromatography (HILIC) column.

Reagents:

- Acetonitrile (HPLC grade)

- Water (HPLC grade)

- Ammonium formate or acetate (for mobile phase)

- **Trimethylammonium chloride-13c3,d9** standard

Procedure:

- Standard Preparation: Prepare a stock solution of **Trimethylammonium chloride-13c3,d9** in a suitable solvent (e.g., water or methanol) at a concentration of 1 mg/mL. From the stock solution, prepare a working solution at an appropriate concentration for HPLC analysis (e.g., 100 µg/mL).

- Mobile Phase Preparation: Prepare an appropriate mobile phase for HILIC separation. A common mobile phase for polar compounds like trimethylammonium chloride is a gradient of acetonitrile and an aqueous buffer (e.g., 10 mM ammonium formate, pH 3).

- Chromatographic Conditions:

  - Column: HILIC column (e.g., 2.1 x 100 mm, 1.7 µm)

  - Mobile Phase A: 10 mM Ammonium formate in water

  - Mobile Phase B: Acetonitrile

- Gradient: A typical gradient would be to start at a high percentage of organic phase (e.g., 95% B) and decrease it over time to elute the polar analyte.

- Flow Rate: 0.3 mL/min

- Column Temperature: 30 °C

- Injection Volume: 5 µL

- Detector: UV at 210 nm or ELSD.

- Analysis: Inject the working solution into the HPLC system and record the chromatogram.

- Data Interpretation: Calculate the area percentage of the main peak corresponding to **Trimethylammonium chloride-13c3,d9**. The percentage of the main peak area relative to the total peak area represents the chemical purity.

Determination of Isotopic Enrichment by Mass Spectrometry (MS)

Objective: To confirm the isotopic enrichment of ^{13}C and deuterium in the **Trimethylammonium chloride-13c3,d9** standard.

Instrumentation:

- High-resolution mass spectrometer (e.g., Q-TOF, Orbitrap) coupled with an appropriate ionization source (e.g., Electrospray Ionization - ESI).
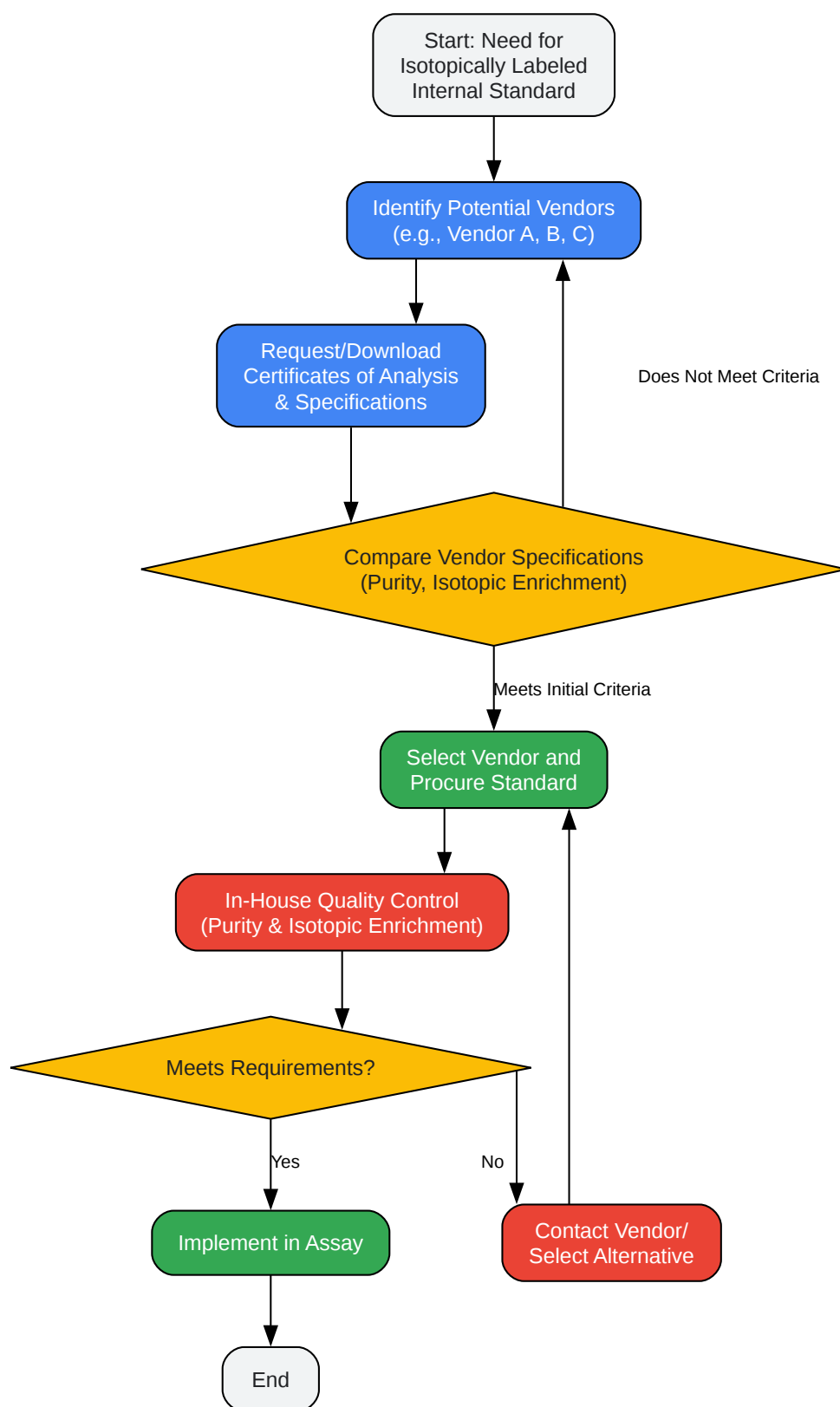
Reagents:

- Methanol (LC-MS grade)

- Water (LC-MS grade)

- Formic acid (for mobile phase)

- **Trimethylammonium chloride-13c3,d9** standard

Tech Support

Procedure:

- Standard Preparation: Prepare a dilute solution of the **Trimethylammonium chloride-13c3,d9** standard in a suitable solvent (e.g., 50:50 methanol:water with 0.1% formic acid) at a concentration appropriate for direct infusion or LC-MS analysis (e.g., 1 µg/mL).

- Mass Spectrometry Conditions:

  - Ionization Mode: Positive Electrospray Ionization (ESI+)

  - Mass Range: Scan a narrow mass range around the expected m/z of the labeled and unlabeled compound.

  - Resolution: Set the instrument to a high resolution (>10,000) to resolve the isotopic peaks.

- Analysis: Infuse the prepared solution directly into the mass spectrometer or inject it into an LC-MS system. Acquire the mass spectrum.

- Data Interpretation:

  - Identify the monoisotopic peak of the fully labeled **Trimethylammonium chloride-13c3,d9**.

  - Identify the peaks corresponding to the unlabeled compound and any partially labeled species.

  - Calculate the isotopic enrichment by determining the ratio of the peak area of the fully labeled species to the sum of the peak areas of all isotopic species.
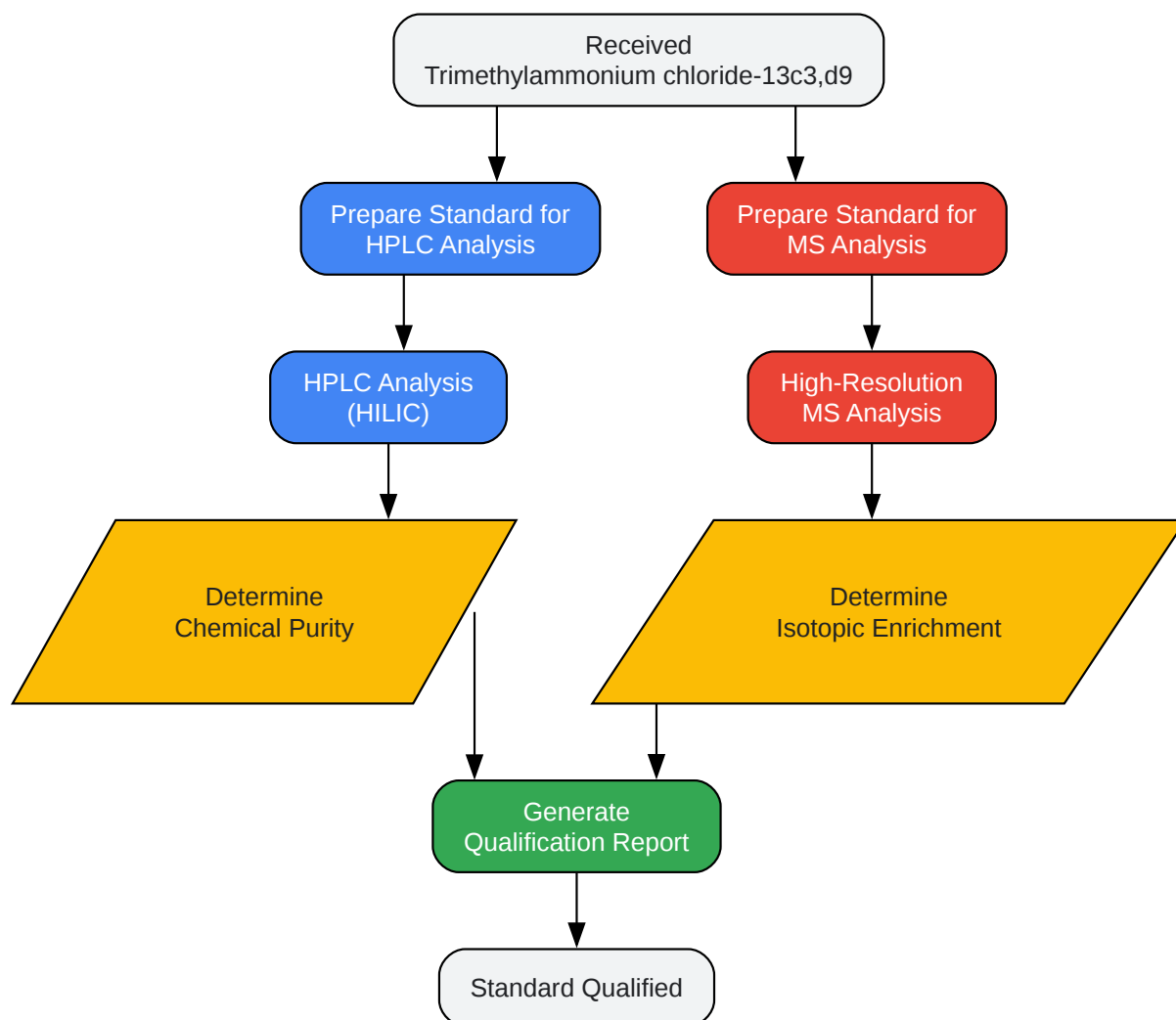
Mandatory Visualization

The following diagrams illustrate the logical workflow for selecting and validating an isotopically labeled internal standard from different vendors.

Start: Need for Isotopically Labeled Internal Standard

↓

Identify Potential Vendors (e.g., Vendor A, B, C)

↓

Request/Download Certificates of Analysis & Specifications

↓

Compare Vendor Specifications (Purity, Isotopic Enrichment)

Does Not Meet Criteria →

Meets Initial Criteria →

Select Vendor and Procure Standard

↓

In-House Quality Control (Purity & Isotopic Enrichment)

↓

Meets Requirements?

Yes → Implement in Assay → End

No → Contact Vendor/ Select Alternative

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Caption: Workflow for Vendor Selection and Quality Control.

Caption: Experimental Workflow for In-House Qualification.

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References

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- 2. Cambridge Isotope Laboratories TRIMETHYLAMINE:HCL (13C3, 99%; D9, 98%), | Fisher Scientific [fishersci.com]

- 3. TRIMETHYLAMINE:HCL (13C3, 99% D9, 98%) | Eurisotop [eurisotop.com]

- 4. medchemexpress.com [medchemexpress.com]

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